

# Personal protective equipment for handling Diethylene Glycol Monoethyl Ether

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## Compound of Interest

Compound Name: Diethylene Glycol Monoethyl Ether

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## Essential Safety and Handling Guide for Diethylene Glycol Monoethyl Ether

This guide provides immediate safety, handling, and disposal protocols for **Diethylene Glycol Monoethyl Ether** (DEGEE), a common solvent used in laboratory and manufacturing settings. Adherence to these procedures is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

### Personal Protective Equipment (PPE)

When handling **Diethylene Glycol Monoethyl Ether**, a comprehensive PPE strategy is essential to minimize exposure and ensure personal safety. The recommended PPE includes:

- **Eye and Face Protection:** Always wear chemical safety goggles that conform to OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[1][2][3] In situations with a higher risk of splashing, a face shield should be used in addition to goggles.[4] Emergency eyewash stations must be readily accessible in the work area.[4]
- **Skin Protection:** To prevent skin contact, wear appropriate chemical-resistant gloves.[1][5] Recommended materials include butyl rubber and Viton.[6] Gloves should be inspected before use and removed using the proper technique to avoid contaminating the skin.[3] Dispose of used gloves in accordance with laboratory and local regulations.[3]

- **Body Protection:** Wear impervious clothing, such as a chemical-resistant apron or lab coat, to prevent skin exposure.[3][4] All contaminated clothing should be removed immediately and washed thoroughly before reuse.[4]
- **Respiratory Protection:** Under normal conditions with adequate engineering controls, such as local exhaust ventilation, respiratory protection is not typically required.[2][5] However, if ventilation is insufficient or if exposure limits are exceeded, a NIOSH/MSHA-approved respirator must be used.[1][5] For higher-risk scenarios, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended.[7]

## Safe Handling and Storage

Proper handling and storage are critical to preventing accidents and exposure.

### Handling:

- Ensure the work area is well-ventilated, preferably using local exhaust ventilation to control emissions at the source.[1][4][5]
- Use non-sparking tools and explosion-proof equipment, as DEGEE vapor can be flammable.[1][4][5]
- Avoid contact with eyes, skin, and clothing.[1][4]
- Ground and bond containers when transferring the liquid to prevent static discharge.[4][5]
- Do not eat, drink, or smoke in areas where DEGEE is handled.[3][4][8]
- Wash hands thoroughly with soap and water after handling and before breaks.[3][4][8]

### Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and incompatible substances like strong oxidizing agents and strong acids.[1][8]
- Keep containers tightly closed.[1][8]

- Store in appropriate containers such as carbon steel, stainless steel, or phenolic-lined steel drums. Avoid storing in aluminum, copper, or galvanized steel.[4]

## First Aid Measures

In the event of exposure, immediate action is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1][2] If irritation persists, seek medical attention.[1][2][6]
- Skin Contact: Remove all contaminated clothing and shoes.[1][4] Wash the affected area with soap and large amounts of water for at least 15 minutes.[1] If irritation develops or persists, get medical aid.[1]
- Inhalation: Move the individual to fresh air immediately.[1] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][4]
- Ingestion: If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of milk or water.[1][3] Never give anything by mouth to an unconscious person. Do NOT induce vomiting.[1][2][3] Seek immediate medical attention.[1][3]

## Physical and Chemical Properties

The following table summarizes key quantitative data for **Diethylene Glycol Monoethyl Ether**.

Property	Value
Flash Point	86-96°C (187-205°F)[1][2][4]
Autoignition Temperature	204°C (399°F)[2][4]
Boiling Point	202°C (396°F)[4]
Vapor Pressure	0.12 mmHg @ 20°C (68°F)[4]
Specific Gravity	0.99 @ 25°C (77°F)[4]
Water Solubility	Complete[4]

## Operational Plans: Spill and Disposal

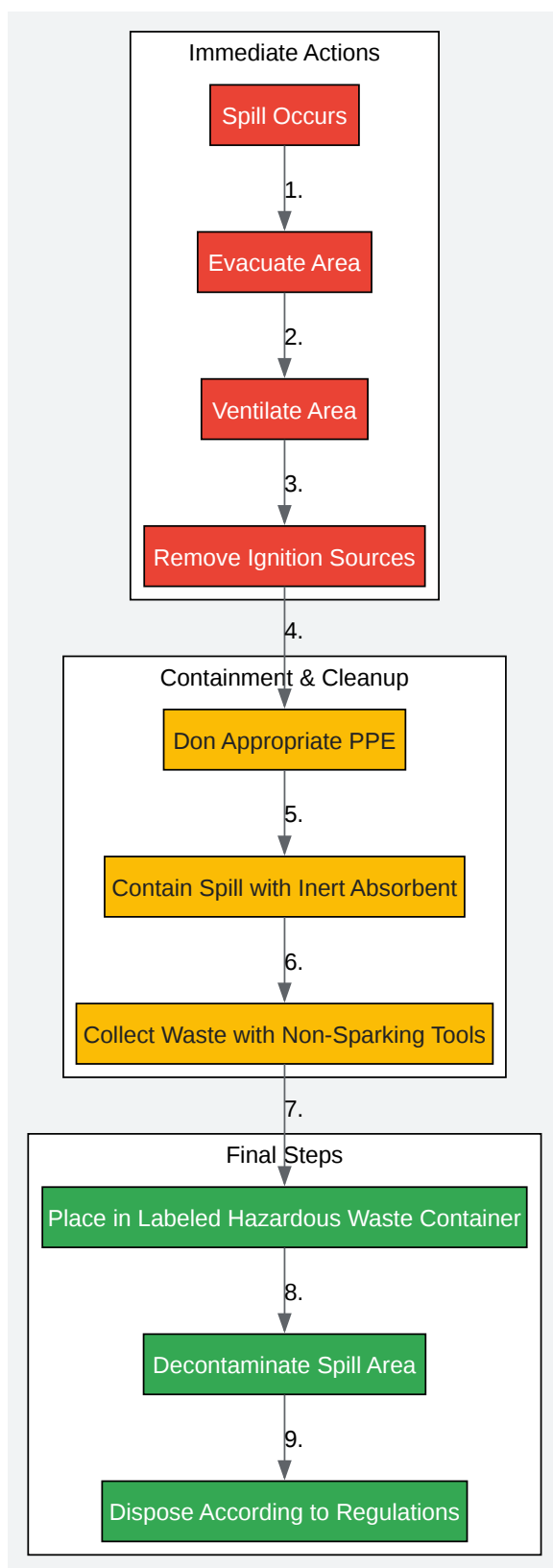
A clear, step-by-step plan for spills and disposal is mandatory for laboratories handling this chemical.

### Spill Response Plan:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[8\]](#)[\[9\]](#)
- Ventilate: Ensure the area is well-ventilated to disperse vapors.[\[1\]](#)[\[8\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition, such as sparks, open flames, and hot surfaces.[\[1\]](#)[\[5\]](#)[\[9\]](#)
- Contain Spill: Use an inert, non-flammable absorbent material like clay, sand, or vermiculite to contain the spill.[\[1\]](#)[\[4\]](#)[\[5\]](#) Do not allow the chemical to enter drains or water sources.[\[3\]](#)[\[4\]](#)
- Clean Up: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Decontaminate: Flush the spill area with water to remove any remaining residue.[\[4\]](#)

### Disposal Plan:

- All waste materials, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.
- Dispose of contents and containers in accordance with all local, state, federal, and international regulations.[\[5\]](#)[\[8\]](#)
- Do not reuse empty containers, as they may retain hazardous residues.[\[1\]](#)[\[5\]](#)[\[8\]](#) Handle them as you would the product itself.



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Caption: Workflow for handling a **Diethylene Glycol Monoethyl Ether** spill.

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